

Solubility and stability of 1,1-Dibromoformaldoxime in different solvents

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Compound of Interest

Compound Name: 1,1-Dibromoformaldoxime

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Solubility and Stability of 1,1-Dibromoformaldoxime: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known solubility and stability characteristics of **1,1-Dibromoformaldoxime**, a key intermediate in the synthesis of nitrogencontaining heterocyclic compounds.[1][2][3] Due to its role as a precursor for generating reactive intermediates like bromonitrile oxide, understanding its behavior in different solvents and under various environmental conditions is critical for its effective use in research and development, particularly in the fields of medicinal chemistry and agrochemical synthesis.

Core Properties of 1,1-Dibromoformaldoxime

Property	Value	Source(s)
Chemical Formula	CHBr ₂ NO	[2][3]
Molecular Weight	204.83 g/mol	[2]
Appearance	White to pale yellow crystalline powder or solid.	[2][4]
Melting Point	65-82°C (with decomposition)	[1][2]



Section 1: Solubility Profile

Precise quantitative solubility data for **1,1-Dibromoformaldoxime** is not extensively documented in publicly available literature. However, qualitative solubility information has been reported, indicating a preference for polar solvents. The choice of solvent is noted to significantly influence the rate and selectivity of reactions involving this compound.[3]

Qualitative Solubility Data

The following table summarizes the reported solubility of **1,1-Dibromoformaldoxime** in various common laboratory solvents.



Solvent Category	Solvent	Solubility	Notes	Source(s)
Polar Aprotic	Dimethylformami de (DMF)	Soluble	[1][2]	
Dimethyl sulfoxide (DMSO)	Soluble	[1][2]		
Polar Protic	Ethanol	Partially Soluble	[1][2][4]	_
Methanol	Soluble	[5]		
Water	Soluble	The elimination of hydrogen bromide is pH-dependent in aqueous systems.[3]	[4]	
Acetic Acid	Soluble	[4]		_
Non-Polar / Weakly Polar	Chloroform	Very Slightly Soluble	Solubility increases with heating.	[5]
Diethyl Ether	Soluble	[4]		
Dichloromethane	Used as a solvent in synthesis.	The compound is extracted into dichloromethane during synthesis. [5]	[5]	
Hexane	Used for recrystallization.	Implies low solubility at room temperature.[5]	[5]	

Experimental Protocol for Solubility Determination



The following is a generalized protocol for determining the solubility of **1,1- Dibromoformaldoxime**, based on standard laboratory methods.

Objective: To determine the approximate solubility of **1,1-Dibromoformaldoxime** in a given solvent at a specific temperature.

Materials:

- 1,1-Dibromoformaldoxime
- Selected solvents (e.g., DMSO, Ethanol, Water)
- Analytical balance
- Vials with screw caps
- Magnetic stirrer and stir bars
- Constant temperature bath or incubator
- Filtration apparatus (e.g., syringe filters, 0.45 μm)
- High-Performance Liquid Chromatography (HPLC) system or Gas Chromatography-Mass Spectrometry (GC-MS)

Procedure:

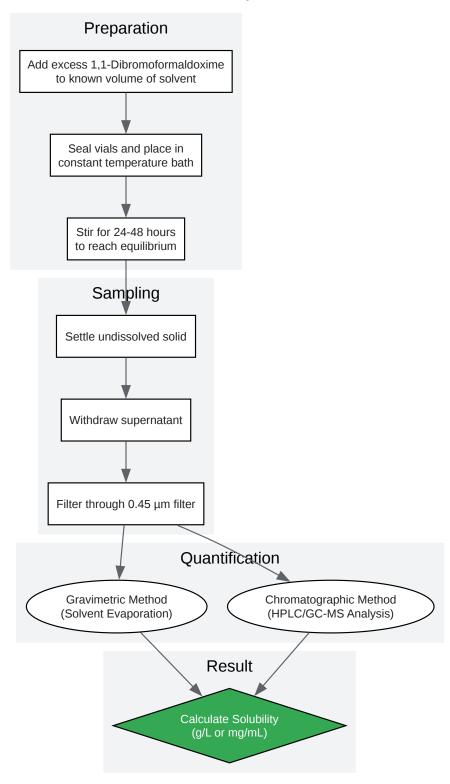
- Preparation of Saturated Solutions:
 - Add an excess amount of 1,1-Dibromoformaldoxime to a series of vials, each containing a known volume of a different solvent.
 - Seal the vials to prevent solvent evaporation.
 - Place the vials in a constant temperature bath set to the desired temperature (e.g., 25°C) and stir vigorously for a predetermined equilibration time (e.g., 24-48 hours) to ensure saturation.



- · Sample Collection and Filtration:
 - After equilibration, allow the vials to stand undisturbed at the set temperature for at least 2 hours to let the excess solid settle.
 - Carefully withdraw an aliquot of the supernatant using a syringe.
 - Immediately filter the aliquot through a 0.45 μm syringe filter into a clean, pre-weighed vial.
 This step is crucial to remove any undissolved solid.
- · Quantification:
 - Accurately weigh the filtered solution.
 - Evaporate the solvent under a gentle stream of nitrogen or in a vacuum oven at a temperature low enough to avoid decomposition of the solute.
 - Weigh the vial containing the dry residue to determine the mass of the dissolved 1,1 Dibromoformaldoxime.
 - Alternatively, dilute a known volume of the filtered solution and analyze its concentration using a validated stability-indicating analytical method like HPLC or GC-MS.[6][7]
- Calculation:
 - Calculate the solubility in units such as g/L or mg/mL.



Workflow for Solubility Determination



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Caption: Experimental workflow for determining the solubility of a compound.



Section 2: Stability Profile

1,1-Dibromoformaldoxime is a hygroscopic compound that exhibits thermal instability and sensitivity to environmental conditions.[1][2] Proper handling and storage are essential to maintain its integrity.

Summary of Stability Characteristics

Condition	Observation	Recommendations	Source(s)
Temperature	Decomposes upon heating.[4] Melting point is accompanied by decomposition.[1]	Store at low temperatures (2-8°C or -20°C to 8°C).[1][2] Avoid exposure to high temperatures.	[1][2][4]
Moisture	Hygroscopic.	Store in a tightly- closed container in a dry place.	[1][2]
Atmosphere	Sensitive to air/moisture.	Store under an inert atmosphere (e.g., Nitrogen, Argon).	[1][2]
pH (in solution)	Susceptible to hydrolysis across a wide range of pH values.	Use in aqueous solutions should account for potential pH-dependent degradation.	[3][8]
Incompatibilities	Strong oxidizing agents.	Avoid contact with strong oxidizers.	[9]
Decomposition	Hazardous decomposition products include carbon oxides, hydrogen bromide, and nitrogen oxides.	Handle in a well- ventilated area.[4]	[9]



Experimental Protocol for Stability Assessment

The following protocol outlines a method for assessing the stability of **1,1- Dibromoformaldoxime** under various stress conditions, in line with general guidelines for stability testing.[8]

Objective: To evaluate the stability of **1,1-Dibromoformaldoxime** under conditions of elevated temperature, humidity, and in different pH solutions.

Materials:

- 1,1-Dibromoformaldoxime (single batch)
- Stability chambers (controlled temperature and humidity)
- pH meter and various buffer solutions (e.g., pH 4, 7, 9)
- HPLC or GC-MS system with a validated stability-indicating method
- Vials (clear and amber)

Procedure:

- Initial Analysis (Time Zero):
 - Analyze an initial sample of the 1,1-Dibromoformaldoxime batch to determine its initial purity and to identify any pre-existing degradation products.
- Stress Testing Conditions:
 - Thermal Stress: Place accurately weighed samples in vials and store them in stability chambers at elevated temperatures (e.g., 40°C, 60°C) for a defined period (e.g., 1, 2, 4 weeks).[8]
 - Humidity Stress: Place samples in a stability chamber with controlled high humidity (e.g.,
 75% RH or greater) at an accelerated temperature (e.g., 40°C).[8]



 Hydrolytic Stress: Prepare solutions of the compound in different pH buffers. Store these solutions at a controlled temperature and pull samples at various time points (e.g., 0, 6, 24, 48 hours).

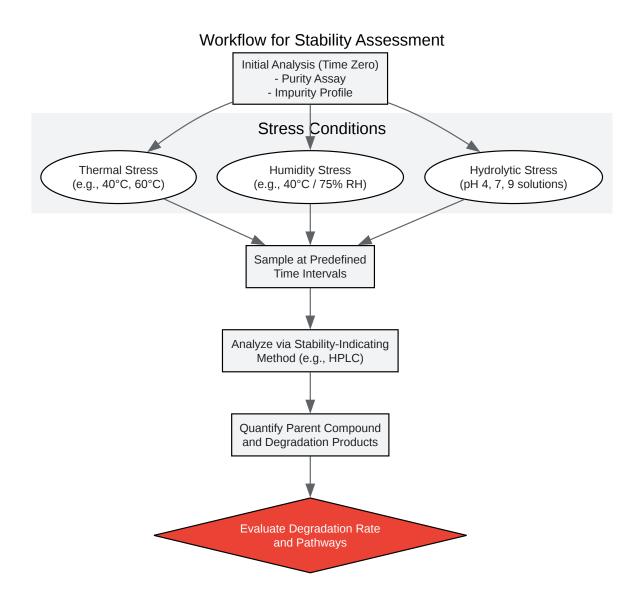
Sample Analysis:

- At each designated time point, withdraw a sample from each stress condition.
- Prepare the sample for analysis (e.g., dissolve in a suitable solvent, dilute as necessary).
- Analyze the sample using a stability-indicating chromatographic method (e.g., HPLC). This
 method must be capable of separating the intact compound from its degradation products.
 [6]
- Quantify the amount of remaining 1,1-Dibromoformaldoxime and identify and quantify any major degradation products.

Data Evaluation:

- Compare the purity of the stressed samples to the time-zero sample.
- Calculate the rate of degradation under each condition.
- Identify the primary degradation pathways based on the products formed.





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Caption: General workflow for conducting stress stability testing.

Section 3: Synthetic Utility and Reaction Pathway

The primary synthetic application of **1,1-Dibromoformaldoxime** is as a precursor to bromonitrile oxide (BrCNO), a highly reactive **1,3-dipole**. This intermediate is typically generated in situ by treating **1,1-Dibromoformaldoxime** with a mild base to facilitate the elimination of hydrogen bromide.[1] The resulting bromonitrile oxide readily participates in [3+2]



cycloaddition reactions with various dipolarophiles, such as alkenes and alkynes, to form 3-bromoisoxazolines and 3-bromo-isoxazoles, respectively.[1][5] These heterocyclic structures are valuable scaffolds in medicinal chemistry and pharmaceutical development.[1]

Reaction Pathway of 1,1-Dibromoformaldoxime 1,1-Dibromoformaldoxime (CHBr2NO) - HBr (Base-mediated elimination) Bromonitrile Oxide (BrCNO) [Reactive Intermediate] Dipolarophile (e.g., Alkyne or Alkene) [3+2] Cycloaddition 3-Bromo-isoxazole / 3-Bromo-isoxazoline [Heterocyclic Product]

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Caption: Generation of bromonitrile oxide and subsequent cycloaddition.

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